

Essential Safety and Logistical Information for Handling Docosahexaenoic Acid-d5

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Compound of Interest

Compound Name: Docosahexaenoic acid-d5

Cat. No.: B15573067

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides essential, immediate safety and logistical information for **Docosahexaenoic acid-d5** (DHA-d5), including detailed operational and disposal plans. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification: **Docosahexaenoic acid-d5** is classified as a highly flammable liquid and vapor that can cause serious eye irritation.[1][2] The toxicological properties of this specific deuterated compound have not been thoroughly investigated, warranting cautious handling.[1]

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **Docosahexaenoic acid-d5**:

- **Eye and Face Protection:** Tightly fitting safety goggles with side shields or chemical safety goggles are required.[1] Depending on the scale of the operation, a face shield may also be necessary.[1]
- **Hand Protection:** Use compatible, chemical-resistant gloves, such as those made from nitrile or butyl rubber.[1][3] Gloves should be inspected before use and changed immediately if contaminated.[1]

- Skin and Body Protection: A lab coat is required to prevent skin contact.[1] For larger quantities or procedures with a higher risk of splashing, impervious clothing may be necessary.[1]
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of vapors.[1] If exposure limits are exceeded or irritation is experienced, appropriate respiratory protection should be used.[3]

Quantitative Data Summary

| Property | Value | Source |
|------------------------|--|--------|
| GHS/CLP Classification | Flammable Liquids 2, Eye Irritation 2A | [1][2] |
| Molecular Formula | C22H27D5O2 | [4] |
| Molecular Weight | 333.52 g/mol | [4] |

Operational and Disposal Plans

Step-by-Step Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any signs of damage or leakage. Verify that the product name and CAS number (1197205-71-2) match the order.
- Storage: Store the container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1] The recommended storage temperature is typically -20°C for long-term stability, especially for unsaturated lipids, to prevent degradation.[5][6] Store away from incompatible substances such as oxidizing agents.[1] For powdered standards, allow the container to warm to room temperature before opening to prevent condensation.[6]
- Handling and Dispensing: All handling of **Docosahexaenoic acid-d5** should be performed within a chemical fume hood.[1] Use only non-sparking tools and explosion-proof equipment. [1][2] Ground and bond the container and receiving equipment to prevent static discharge.[1] [2] Avoid inhalation of vapors and contact with eyes and skin.[5]

- Solution Preparation: When dissolving or diluting, use a clean glass pipette or syringe.[6] Ensure the chosen solvent is appropriate for the intended application.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of flowing water for at least 15 minutes, holding the eyelids apart.[1][5] Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing immediately.[1][5] Wash the affected area with soap and plenty of water for at least 15 minutes.[1] Seek medical attention if irritation persists.[1]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, provide oxygen and seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[1]

Disposal Plan

- Waste Collection: Collect all waste containing **Docosahexaenoic acid-d5**, including unused material and contaminated items (e.g., gloves, pipette tips), in a designated, properly labeled, and sealed waste container.
- Waste Segregation: Segregate the waste as halogen-free organic waste. Do not mix with other waste streams unless compatible.
- Neutralization (for acidic solutions): If the waste is in an acidic solution and does not contain heavy metals or other hazardous substances, it can be neutralized with a suitable base like sodium hydroxide or sodium bicarbonate to a pH between 6 and 9.[7] This should be done cautiously in a well-ventilated area, as the reaction can generate heat.[8]
- Final Disposal: Dispose of the neutralized waste and other contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. This typically involves collection by a licensed environmental waste management company. Small quantities of water-soluble, non-hazardous materials may be permissible for sewer disposal with copious amounts of water, but local regulations must be strictly followed.[8][9]

Workflow Visualization



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Caption: Workflow for handling **Docosahexaenoic acid-d5**.

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